

# Commercial Availability of Clemizole-d4: A Technical Guide for Researchers

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## Compound of Interest

Compound Name: Clemizole-d4

Cat. No.: B12369551

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This technical guide offers a comprehensive overview of the commercial availability of **Clemizole-d4**, a deuterated analog of the antihistamine Clemizole. This document is intended for researchers, scientists, and drug development professionals who utilize stable isotope-labeled internal standards for quantitative bioanalysis.

**Clemizole-d4** serves as an ideal internal standard in liquid chromatography-mass spectrometry (LC-MS/MS) assays for the accurate quantification of Clemizole in biological matrices. The deuterium labeling provides a distinct mass shift, ensuring precise differentiation between the analyte and the internal standard, which is crucial for robust pharmacokinetic and metabolic studies.

## Commercial Sourcing of Clemizole-d4

**Clemizole-d4** is available from a select number of specialized chemical suppliers that provide high-purity analytical standards. The product specifications, including purity and isotopic enrichment, are critical for ensuring the accuracy and reproducibility of experimental results. Below is a summary of commercially available **Clemizole-d4**.

Table 1: Quantitative Data of Commercially Available **Clemizole-d4**

Supplier	Catalog Number	Purity	Isotopic Enrichment	Form
MedChemExpress	HY-30234S	99.82% <a href="#">[1]</a>	Not Publicly Specified	Solid
Cayman Chemical	Not Publicly Specified	Not Publicly Specified	Not Publicly Specified	Solid
Toronto Research Chemicals	Not Publicly Specified	Not Publicly Specified	Not Publicly Specified	Solid
Alsachim (a Shimadzu Group Company)	Not Publicly Specified	Not Publicly Specified	Not Publicly Specified	Solid

Note: Information not publicly specified requires direct inquiry with the respective supplier.

## Experimental Protocol: Quantification of Clemizole in Human Plasma using Clemizole-d4 by LC-MS/MS

The following is a representative protocol for the bioanalysis of Clemizole using **Clemizole-d4** as an internal standard. This method is based on established principles of quantitative LC-MS/MS analysis for small molecules in biological matrices.

### 1. Preparation of Standards and Quality Control (QC) Samples

- **Stock Solutions (1 mg/mL):** Prepare individual stock solutions of Clemizole and **Clemizole-d4** by dissolving the accurately weighed compounds in an appropriate solvent, such as methanol or DMSO.
- **Working Standard Solutions:** Prepare a series of working standard solutions of Clemizole by serial dilution of the stock solution with a 50:50 mixture of acetonitrile and water.
- **Calibration Curve (CC) and QC Samples:** Spike blank human plasma with the Clemizole working standard solutions to prepare CC samples at a range of concentrations. Similarly, prepare QC samples at low, medium, and high concentrations.

- Internal Standard (IS) Working Solution: Prepare a working solution of **Clemizole-d4** at a fixed concentration in the same diluent.

## 2. Sample Preparation (Protein Precipitation)

- Aliquot 100 µL of plasma (blank, CC, QC, or study sample) into a microcentrifuge tube.
- Add a specified volume of the **Clemizole-d4** internal standard working solution to each tube (except for the blank matrix).
- Add three volumes of ice-cold acetonitrile to each tube to precipitate the plasma proteins.
- Vortex the tubes thoroughly for approximately 1 minute.
- Centrifuge the samples at high speed (e.g., 14,000 rpm) for 10 minutes to pellet the precipitated proteins.
- Transfer the supernatant to a clean vial for LC-MS/MS analysis.

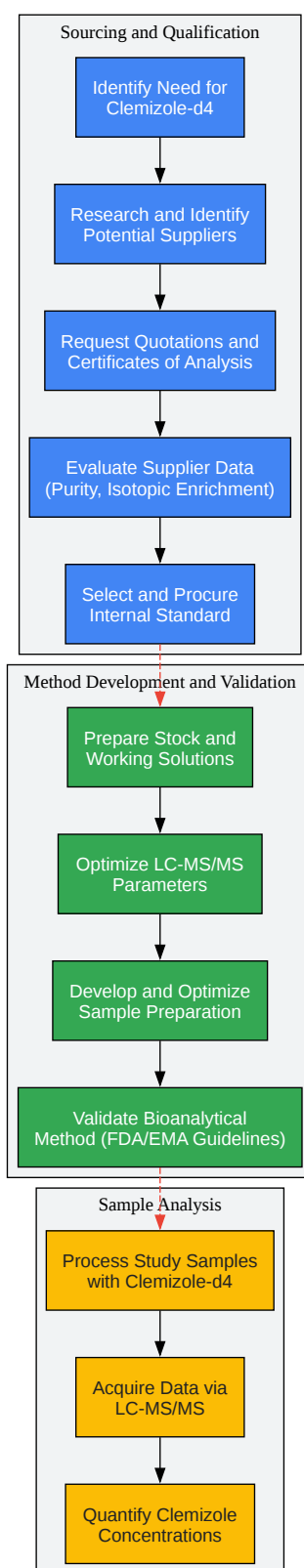
## 3. LC-MS/MS Instrumentation and Conditions

- Liquid Chromatography (LC):
  - Column: A C18 reversed-phase column (e.g., 50 x 2.1 mm, 1.8 µm).
  - Mobile Phase A: 0.1% formic acid in water.
  - Mobile Phase B: 0.1% formic acid in acetonitrile.
  - Gradient Elution: A linear gradient starting with a low percentage of Mobile Phase B, ramping up to a high percentage to elute the analyte and internal standard, followed by a re-equilibration step.
  - Flow Rate: 0.4 mL/min.
  - Injection Volume: 5-10 µL.
- Mass Spectrometry (MS/MS):

- Ionization Source: Electrospray Ionization (ESI) in positive ion mode.
- Detection: Multiple Reaction Monitoring (MRM).
- MRM Transitions: Specific precursor-to-product ion transitions for Clemizole and **Clemizole-d4** need to be determined and optimized.

## Logical Workflow for Sourcing and Utilization of a Deuterated Internal Standard

The process of acquiring and implementing a deuterated internal standard like **Clemizole-d4** in a regulated bioanalytical workflow involves several key stages, from initial supplier qualification to final sample analysis. The following diagram illustrates this logical progression.



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Caption: Workflow for sourcing and using a deuterated internal standard.

This guide provides a foundational framework for researchers to source and utilize **Clemizole-d4**. For specific pricing, availability, and complete documentation, direct communication with the suppliers is recommended.

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## References

- 1. medchemexpress.com [medchemexpress.com]
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